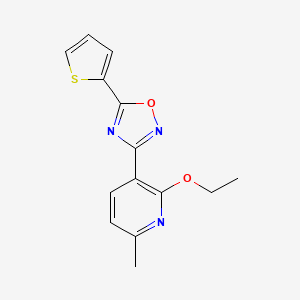

Pyridine, 2-ethoxy-6-methyl-3-(5-thiophen-2-yl-[1,2,4]oxadiazol-3-yl)-

• Molecular Formula: C14H13N3O2S
• Molecular Weight: 287.34 g/mol
• IUPAC Name: 3-(2-ethoxy-6-methylpyridin-3-yl)-5-thiophen-2-yl-1,2,4-oxadiazole
• InChI: InChI=1S/C14H13N3O2S/c1-3-18-13-10(7-6-9(2)15-13)12-16-14(19-17-12)11-5-4-8-20-11/h4-8H,3H2,1-2H3
• InChI Key: KTZVGAFMHVUBHJ-UHFFFAOYSA-N
• Canonical SMILES: CCOC1=C(C=CC(=N1)C)C2=NOC(=N2)C3=CC=CS3

Description

3-(2-Ethoxy-6-methyl-3-pyridyl)-5-(2-thienyl)-1,2,4-oxadiazole is a heterocyclic compound that features a pyridine ring, a thiophene ring, and an oxadiazole ring

Preparation Methods

Synthetic Routes and Reaction Conditions

The synthesis of 3-(2-ethoxy-6-methyl-3-pyridyl)-5-(2-thienyl)-1,2,4-oxadiazole typically involves the following steps:

Formation of the Pyridine Derivative: The starting material, 2-ethoxy-6-methylpyridine, is synthesized through the alkylation of 2-methylpyridine with ethyl bromide in the presence of a base such as potassium carbonate.

Formation of the Oxadiazole Ring: The pyridine derivative is then reacted with thiosemicarbazide to form the corresponding
